

Personal protective equipment for handling Mito-apocynin (C11)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mito-apocynin (C11)

Cat. No.: B2580964

[Get Quote](#)

Essential Safety and Handling Guide for Mito-apocynin (C11)

FOR RESEARCH USE ONLY. NOT FOR HUMAN OR VETERINARY USE.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Mito-apocynin (C11)**. The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

Mito-apocynin (C11) is a mitochondria-targeted antioxidant compound. While specific toxicity data is limited, it should be handled with care, assuming potential hazards associated with novel chemical entities. The triphenylphosphonium (TPP) cation facilitates its accumulation in mitochondria.

Primary Hazards:

- Eye Irritation: May cause serious eye irritation.
- Skin Irritation: May cause skin irritation upon prolonged or repeated contact.

- Respiratory Tract Irritation: May cause irritation if inhaled as a dust.
- Gastrointestinal Irritation: May be harmful if swallowed.

Recommended Personal Protective Equipment:

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Eye Protection	Safety glasses with side-shields or chemical safety goggles.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If handling large quantities or generating dust, use a NIOSH-approved respirator with a particulate filter.

Operational Plan for Handling Mito-apocynin (C11)

This section outlines the step-by-step procedures for safely managing **Mito-apocynin (C11)** from receipt to disposal.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a tightly sealed container in a cool, dry, and dark place. Recommended storage temperatures are -20°C for short-term storage (up to 1 month) and -80°C for long-term storage (up to 6 months)[1].
- Inventory: Log the compound in your chemical inventory system.

Preparation of Stock Solutions

- Work Area: Conduct all weighing and solution preparation in a chemical fume hood or a designated containment area to minimize inhalation exposure.

- Weighing: Carefully weigh the desired amount of the powdered compound. Avoid generating dust.
- Dissolving: **Mito-apocynin (C11)** is soluble in DMSO (Dimethyl sulfoxide) at a concentration of 100 mg/mL (150.69 mM)[2][3]. Use appropriate solvents as required by the experimental protocol. For in vivo studies, co-solvents such as PEG300, Tween-80, and saline may be used[1]. If precipitation occurs, gentle warming or sonication can aid dissolution[1].
- Labeling: Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.
- Storage of Solutions: Store stock solutions at -20°C or -80°C as recommended to maintain stability[1]. It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Experimental Use

- Handling: Always wear the recommended PPE when handling the compound, both in solid and solution form.
- Spill Management: In case of a spill, follow the procedures outlined in Section 4.

Disposal Plan

Dispose of all waste materials in accordance with local, state, and federal regulations.

- Solid Waste: Collect unused solid **Mito-apocynin (C11)** and any contaminated disposable labware (e.g., weigh boats, pipette tips) in a designated, labeled hazardous waste container.
- Liquid Waste: Collect unused solutions and solvent washes in a designated, labeled hazardous waste container for organic solvents. Do not pour down the drain.
- Decontamination: Decontaminate all non-disposable glassware and equipment that has come into contact with the compound using an appropriate solvent (e.g., ethanol or acetone), and collect the rinsate as hazardous waste.

First Aid and Emergency Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
Spill	Small Spills: Wipe up with absorbent material and place in a suitable container for disposal. Large Spills: Evacuate the area. Wear appropriate PPE. Contain the spill and collect with an inert absorbent material. Place in a sealed container for disposal.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C37H44BrO4P	[2][3]
Molecular Weight	663.62 g/mol	[2][3]
Appearance	White to off-white solid	[4]
Solubility in DMSO	100 mg/mL (150.69 mM)	[2][3]
Storage (Solid)	-20°C or -80°C	[1]
Storage (Solution)	-20°C (1 month), -80°C (6 months)	[1]

Visual Workflow for Handling Mito-apocynin (C11)

Safe Handling Workflow for Mito-apocynin (C11)



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Mito-apocynin (C11)**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- 3. xcessbio.com [xcessbio.com]
- 4. Mito-apocynin (C11) | Mitochondria-Targeted Neuroprotective Agent | MCE [medchemexpress.cn]
- To cite this document: BenchChem. [Personal protective equipment for handling Mito-apocynin (C11)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2580964#personal-protective-equipment-for-handling-mito-apocynin-c11]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com